

Application Note: Mass Spectrometric Characterization of 4-Benzoylmorpholine Derivatives

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Compound of Interest

Compound Name: 4-Benzoylmorpholine

CAS No.: 1468-28-6

Cat. No.: B074145

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Audience: Researchers, scientists, and drug development professionals.

Introduction The morpholine ring is a privileged structure in medicinal chemistry, appearing in numerous FDA-approved drugs due to its favorable physicochemical properties, such as improving aqueous solubility and metabolic stability.^[1] **4-Benzoylmorpholine** and its derivatives are key scaffolds in the synthesis of diverse compound libraries for drug discovery.^[2] Accurate and efficient characterization of these molecules is crucial for confirming their identity, assessing purity, and studying their metabolic fate. Mass spectrometry (MS), particularly when coupled with liquid chromatography (LC-MS), is an indispensable analytical tool for this purpose, offering high sensitivity, selectivity, and structural elucidation capabilities.^{[3][4][5]} This application note provides a detailed protocol for the characterization of **4-benzoylmorpholine** derivatives using Electrospray Ionization (ESI) tandem mass spectrometry (MS/MS).

Physicochemical Properties

The parent compound, **4-benzoylmorpholine**, serves as a reference for its derivatives. Its key properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₃ NO ₂	[6]
Molecular Weight	191.23 g/mol	[6]
Exact Mass	191.094628657 Da	[6]
IUPAC Name	morpholin-4-yl(phenyl)methanone	[6]
CAS Number	1468-28-6	[6]

Experimental Protocol: LC-MS/MS Analysis

This protocol outlines a general method for the analysis of **4-benzoylmorpholine** derivatives. Optimization may be required for specific substituted analogs.

2.1. Sample Preparation

- **Stock Solution:** Prepare a 1 mg/mL stock solution of the **4-benzoylmorpholine** derivative in methanol or acetonitrile.
- **Working Solution:** Dilute the stock solution with the initial mobile phase (e.g., 95:5 water:acetonitrile with 0.1% formic acid) to a final concentration of 1-10 µg/mL.
- **Filtration:** Filter the working solution through a 0.22 µm syringe filter prior to injection to remove any particulate matter.

2.2. Liquid Chromatography (LC) A standard reversed-phase LC method is suitable for the separation of these compounds.

Parameter	Condition
Column	C18 column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 10 minutes
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

2.3. Mass Spectrometry (MS) The following parameters are based on methods used for similar morpholine derivatives and can be used as a starting point.[7][8]

Parameter	Condition
Ionization Source	Electrospray Ionization (ESI), Positive Mode
Source Voltage	4.5 kV
Capillary Temp.	350 °C
Capillary Voltage	+45 V
Sheath Gas (N ₂) Flow	5 arbitrary units
Scan Mode	Full Scan (m/z 50-500) and MS/MS
Collision Gas	Argon
Collision Energy	Optimized for precursor ion (e.g., 10-30 eV)

Data Analysis and Interpretation

3.1. Proposed Fragmentation of 4-Benzoylmorpholine

Upon ESI in positive mode, **4-benzoylmorpholine** derivatives are expected to form a protonated molecule $[M+H]^+$. Tandem mass spectrometry (MS/MS) of this precursor ion

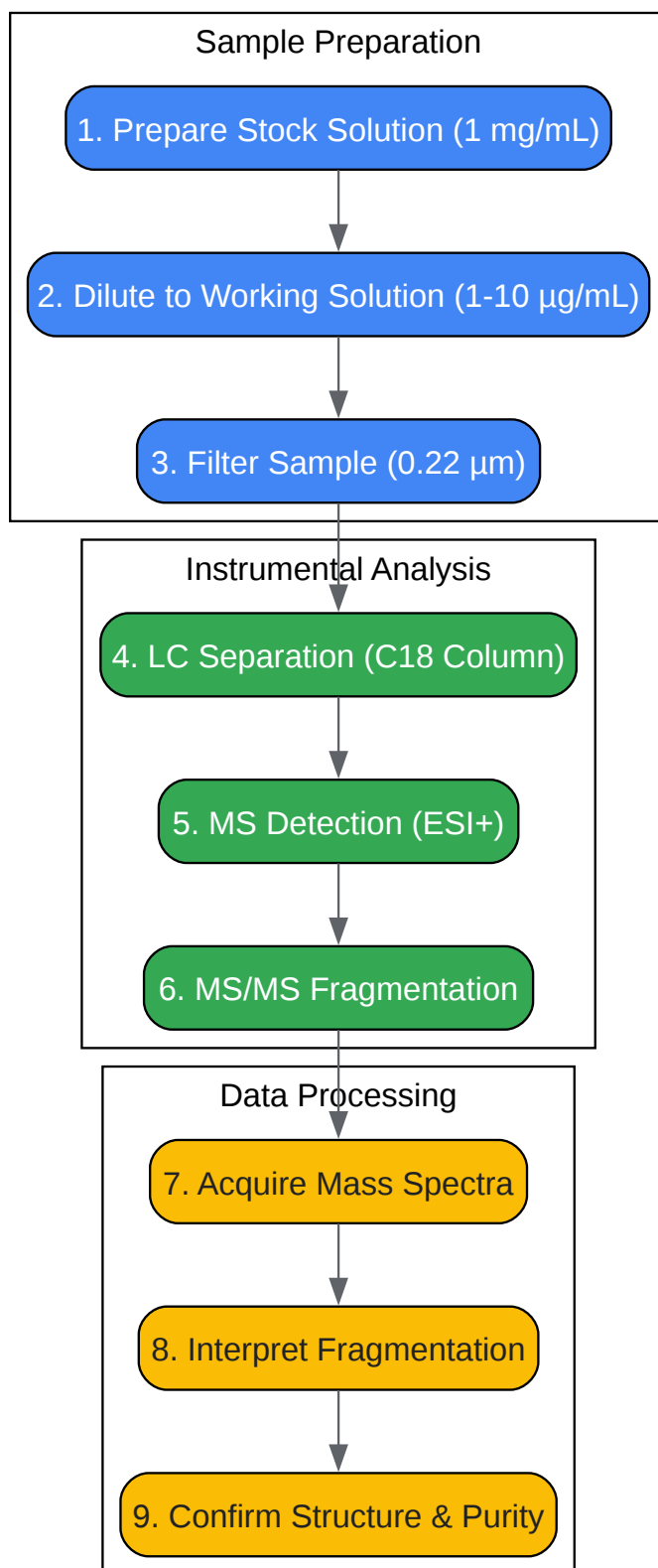
induces fragmentation, providing structural information. The primary fragmentation is anticipated to occur at the amide bond, which is the most labile site.^{[7][9]}

The table below summarizes the proposed major fragment ions for the parent **4-benzoylmorpholine**.

m/z (Proposed)	Ion Formula	Description
192.10	$[C_{11}H_{14}NO_2]^+$	Protonated molecule $[M+H]^+$
105.03	$[C_7H_5O]^+$	Benzoyl cation, resulting from cleavage of the C-N amide bond. This is often the base peak due to its stability.
86.06	$[C_4H_8NO]^+$	Morpholine-carbonyl fragment after cleavage of the phenyl-carbonyl bond.
77.04	$[C_6H_5]^+$	Phenyl cation, from cleavage of the benzoyl cation.

3.2. Visualization of Experimental Workflow

The general workflow for the analysis of **4-benzoylmorpholine** derivatives is depicted below.

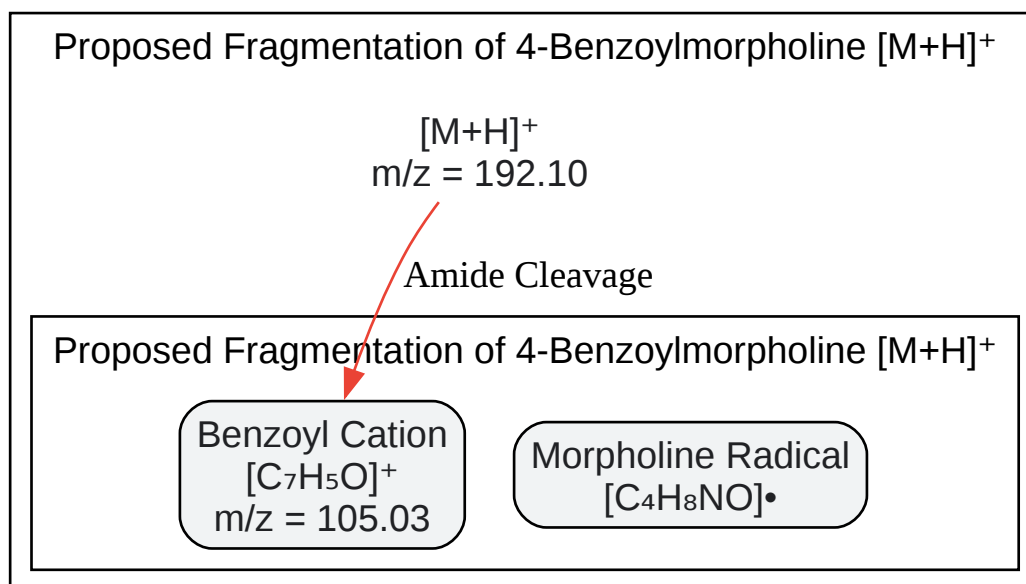


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Caption: General LC-MS/MS workflow for **4-benzoylmorpholine** analysis.

3.3. Visualization of Proposed Fragmentation Pathway

The fragmentation of the protonated **4-benzoylmorpholine** molecule is illustrated in the following diagram. The cleavage of the amide bond is the primary pathway, leading to the characteristic benzoyl cation.



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Caption: Proposed fragmentation pathway of protonated **4-benzoylmorpholine**.

Conclusion

The described LC-MS/MS methodology provides a robust and reliable framework for the characterization of **4-benzoylmorpholine** derivatives. By analyzing the precursor ion and its fragmentation patterns, researchers can confidently confirm the molecular structure, verify sample purity, and identify related impurities or metabolites. This analytical approach is fundamental in the drug discovery and development pipeline, ensuring the quality and integrity of novel chemical entities.^{[10][11]}

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